

Technical Guide: Synthesis of 5-Nitro-2-vinylquinoline

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Compound of Interest

Compound Name: 5-Nitro-2-vinylquinoline

Cat. No.: B8392344

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Executive Summary

Target Molecule: **5-Nitro-2-vinylquinoline** (5-Nitro-2-ethenylquinoline) CAS Registry Number: (Analogous derivatives often indexed; specific isomer requires de novo synthesis validation)

Primary Application: Intermediate for antibacterial agents, polymer precursors, and functionalized quinoline scaffolds.^[1]

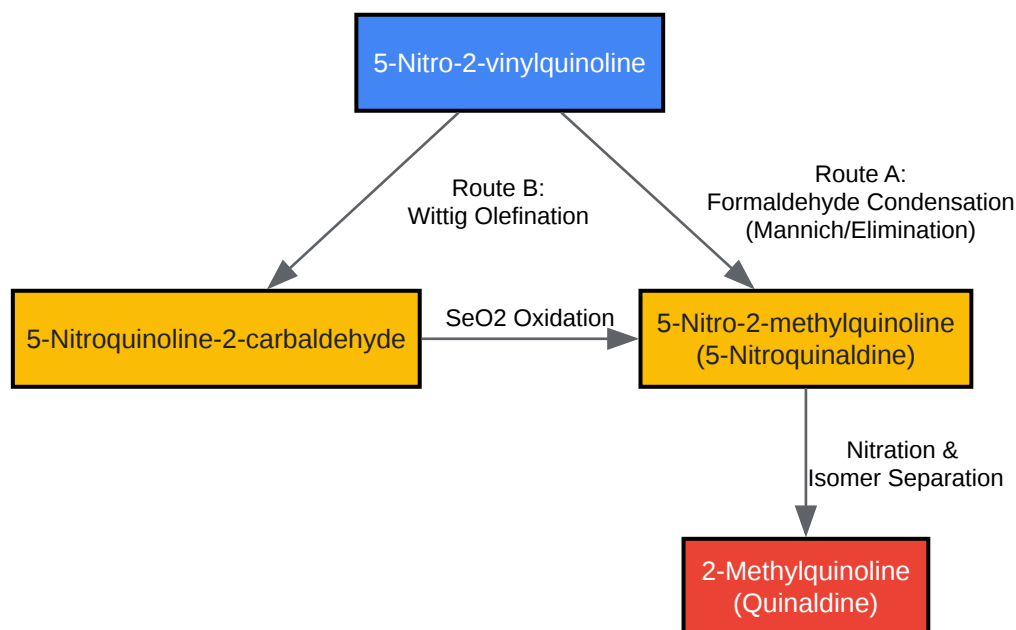
This technical guide details the robust synthesis of **5-nitro-2-vinylquinoline**. Unlike generic protocols, this document addresses the critical challenge of regioselectivity (separating the 5-nitro isomer from the 8-nitro byproduct) and vinyl group stability (preventing polymerization). Two distinct routes are provided:

- The Direct Condensation Route: Ideal for scale-up, utilizing a Mannich-base intermediate.
- The Oxidative Homologation Route: High-precision method via Selenium Dioxide oxidation and Wittig olefination.

Part 1: Retrosynthetic Analysis & Strategy

The synthesis hinges on the functionalization of the C2-methyl group of the quinoline ring.[1]
The electron-withdrawing 5-nitro group enhances the acidity of the C2-methyl protons, facilitating condensation reactions but also increasing the sensitivity of the ring to nucleophilic attack.[1]

Strategic Disconnection (DOT Visualization)



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Figure 1: Retrosynthetic logic flow. Route A is preferred for atom economy; Route B offers higher functional group tolerance.[1]

Part 2: Preparation of the Core Scaffold (5-Nitroquinaldine)

Prerequisite for both routes.[1]

The nitration of 2-methylquinoline (quinaldine) yields a mixture of 5-nitro and 8-nitro isomers (approx. 1:1 ratio).[1] Separation is the critical success factor.

Protocol 1: Nitration and Isomer Separation

Reagents: 2-Methylquinoline (Quinaldine), Fuming

, Concentrated

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- Nitration:
 - Dissolve 2-methylquinoline (1.0 eq) in concentrated at 0°C.
 - Add fuming (1.5 eq) dropwise, maintaining temperature <5°C.
 - Allow to warm to room temperature and stir for 2 hours.
 - Pour onto crushed ice and neutralize with to precipitate the crude isomeric mixture (yellow solid).
- Purification (The "Wet DMF" Method):
 - Insight: 5-nitro isomers typically have lower solubility in hydrated polar aprotic solvents than 8-nitro isomers.[\[1\]](#)
 - Dissolve the crude dried solid in Dimethylformamide (DMF) containing 1.25% water (v/v) at 60°C.
 - Cool slowly to 20°C. The 5-nitro-2-methylquinoline preferentially crystallizes.[\[1\]](#)
 - Filter and wash with cold ethanol.
 - Validation: Check purity via NMR. The C5-nitro isomer shows a characteristic downfield shift for H-4 compared to the 8-nitro isomer.[\[1\]](#)

Part 3: Synthetic Routes

Route A: Direct Methylenation (Mannich-Elimination)

Best for: Scale-up and cost efficiency.[1]

This method utilizes the acidity of the C2-methyl group to condense with formaldehyde, mediated by a secondary amine.[2]

Mechanism:

- Formation of a Mannich base (2-(2-(dialkylamino)ethyl)-5-nitroquinoline).[1]
- Thermal Hofmann-like elimination to the vinyl group.

Protocol:

- Setup: In a round-bottom flask equipped with a reflux condenser, charge:
 - 5-Nitro-2-methylquinoline (10 mmol)[1]
 - Paraformaldehyde (15 mmol, 1.5 eq)
 - Diethylamine hydrochloride (15 mmol, 1.5 eq)
 - Dioxane (30 mL)
 - Triethylamine (catalytic, 0.5 mL)
- Reaction: Heat to 100°C for 16–24 hours. Monitor via TLC (SiO₂, Hexane/EtOAc 7:3).
 - Checkpoint: If the intermediate Mannich base persists (polar spot), add more triethylamine and increase temperature to force elimination.
- Workup:
 - Remove solvent under reduced pressure.
 - Redissolve residue in DCM and wash with water.
 - Stabilization: Add 0.1% BHT (butylated hydroxytoluene) to the organic layer to inhibit polymerization during concentration.

- Purification: Flash chromatography on silica gel. Elute with Hexane/EtOAc.

Route B: Oxidative Homologation (SeO₂ + Wittig)

Best for: High purity and difficult substrates.

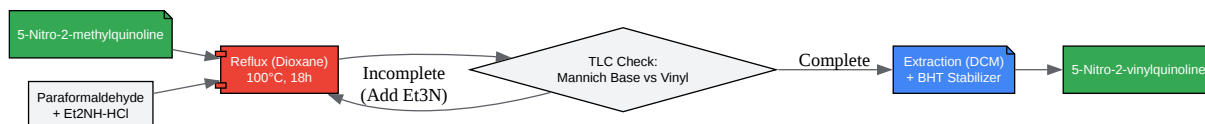
Step 1: Riley Oxidation to Aldehyde

- Suspend 5-nitro-2-methylquinoline (10 mmol) in dioxane/water (20:1).
- Add Selenium Dioxide (, 12 mmol).
- Reflux for 4 hours. The mixture will turn black (precipitated Selenium).
- Filter hot through Celite. Concentrate filtrate to yield 5-nitroquinoline-2-carbaldehyde.^[1]

Step 2: Wittig Olefination

- Ylide Formation: Suspend Methyltriphenylphosphonium bromide (, 11 mmol) in dry THF at 0°C. Add (11 mmol) portion-wise. Stir 30 min (yellow suspension).
- Coupling: Add 5-nitroquinoline-2-carbaldehyde (10 mmol) in THF dropwise.
- Stir at 0°C for 1 hour, then warm to RT.
- Workup: Quench with saturated . Extract with EtOAc.
- Purification: Column chromatography. The vinyl product is less polar than the aldehyde.

Part 4: Critical Control Points & Data Experimental Workflow Diagram



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Figure 2: Process flow for Route A (Condensation).

Physicochemical Data Summary

Property	Value / Observation	Note
Appearance	Yellow crystalline solid	Darkens on storage (oxidation/polymerization)
Melting Point	110–115°C (dec)	Depends on purity; sharp mp indicates high purity
NMR (Vinyl)	6.95 (d, 1H), 6.20 (d, 1H), 5.65 (d, 1H)	Characteristic ABX system for vinyl group
Stability	Moderate	Store at -20°C under Argon; light sensitive
Solubility	Soluble in DCM, CHCl ₃ , DMSO	Poor solubility in Hexane

Troubleshooting Guide

- Problem: Low yield in Route A.
 - Cause: Incomplete elimination of the amine.
 - Fix: Add acetic anhydride (1.0 eq) to the crude Mannich base and reflux for 1 hour to force the elimination via the acetate.
- Problem: Polymerization during workup.

- Cause: Radical initiation from trace peroxides or heat.
- Fix: Always use BHT (100 ppm) in solvents during evaporation. Keep bath temp <40°C.
- Problem: Inseparable 5-nitro/8-nitro mixture.
 - Fix: If "Wet DMF" fails, use flash chromatography with a gradient of DCM/Hexane (50:50 to 100:0). The 5-nitro isomer usually elutes second due to higher dipole moment alignment with the stationary phase.^[1]

References

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